

An In-depth Technical Guide to Isoamyl Lactate

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Compound of Interest

Compound Name: *Isoamyl lactate*

Cat. No.: *B106790*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isoamyl lactate**, a versatile ester with applications ranging from flavor and fragrance to its emerging role as a green solvent and a precursor in polymer synthesis. This document details its chemical identity, physicochemical properties, and key experimental protocols.

Chemical Identification

Isoamyl lactate is chemically identified by its CAS number, with several synonyms commonly used in literature and commerce.

Identifier	Value	Reference
CAS Number	19329-89-6	[1] [2] [3] [4]
IUPAC Name	3-methylbutyl 2-hydroxypropanoate	[3] [4]
Synonyms	Isopentyl lactate, Lactic acid isoamyl ester, 3-Methylbutyl lactate, Propanoic acid, 2-hydroxy-, 3-methylbutyl ester	[2] [3] [5]
EC Number	242-966-8	[1] [2] [6]
UNII	DR4JQR9E0V	[1] [2]

Physicochemical Properties

A summary of the key physical and chemical properties of **isoamyl lactate** is presented below, providing essential data for experimental design and application.

Property	Value	Reference
Molecular Formula	C8H16O3	[1][3]
Molecular Weight	160.21 g/mol	[3][4]
Appearance	Colorless, clear liquid	[1][2]
Odor	Mild, sweet, fruity, creamy, nutty	[1][2]
Boiling Point	202-203 °C at 760 mmHg	[1][2]
Density	0.958 - 0.986 g/cm ³ at 25 °C	[1][2]
Flash Point	74 - 77.78 °C	[1][2]
Refractive Index	1.421 - 1.434 at 20 °C	[1][2]
Vapor Pressure	0.0715 - 0.072 mmHg at 25 °C	[1][2]
Solubility	Slightly soluble in water; soluble in alcohol	[2][7]
logP (o/w)	1.333 - 1.6 (estimated)	[1][2]

Experimental Protocols

3.1. Synthesis of **Isoamyl Lactate** via Esterification

A common method for the synthesis of **isoamyl lactate** is the esterification of lactic acid with isoamyl alcohol. A patented method utilizes a supported sodium bisulfate catalyst to achieve a high yield under relatively mild conditions.[8]

Materials:

- Lactic acid

- Isoamyl alcohol
- Silica gel particles (100-200 μm)
- 10% Hydrochloric acid solution
- Sodium bisulfate aqueous solution (0.05-0.2 g/mL)
- Muffle furnace
- Reaction vessel with heating and stirring capabilities

Catalyst Preparation:

- Soak silica gel particles in a 10% hydrochloric acid solution at room temperature for 3-5 hours.
- Filter the silica gel and dry at 120 $^{\circ}\text{C}$ for 12 hours.
- Calcine the dried silica gel in a muffle furnace at 350 $^{\circ}\text{C}$ for 3 hours.
- Soak the activated silica gel in a sodium bisulfate aqueous solution for 8-12 hours.
- Filter and dry the particles to obtain the silica gel-supported sodium bisulfate catalyst.[8]

Esterification Reaction:

- Combine isoamyl alcohol and lactic acid in the reaction vessel. The recommended molar ratio of isoamyl alcohol to lactic acid is between 1.5:1 and 3:1.
- Add the prepared catalyst to the reaction mixture. The mass ratio of the catalyst to the total reactants should be between 1:100 and 5:100.
- Heat the mixture and stir to facilitate the esterification reaction. The specific reaction temperature and time will depend on the desired conversion rate.
- After the reaction is complete, cool the mixture and filter to recover the catalyst.

- The resulting liquid is the crude **isoamyl lactate**, which can be further purified by distillation.
[8]

3.2. Analysis by Gas Chromatography (GC)

The purity of **isoamyl lactate** can be determined using gas chromatography.

Instrumentation:

- Gas chromatograph equipped with a flame ionization detector (FID).
- Capillary column (e.g., SE-30 or equivalent non-polar phase).[9]

Typical GC Parameters:

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Carrier Gas: Helium or Nitrogen
- Oven Temperature Program: An initial temperature of 50-70 °C, held for a few minutes, followed by a ramp of 5-10 °C/min to a final temperature of 200-220 °C.
- Injection Volume: 1 µL of a diluted sample in a suitable solvent (e.g., ethanol).

The retention time for **isoamyl lactate** under these conditions will be specific to the column and exact parameters used. The NIST Chemistry WebBook reports a Kovats retention index of 1047 on a standard non-polar column.[4][9]

Applications and Biological Relevance

Isoamyl lactate is primarily utilized as a flavoring and fragrance agent due to its mild, fruity aroma.[2][6] It also serves as a high-boiling point, non-toxic solvent with applications in the formulation of resins, paints, and adhesives.[8]

In the context of drug development and materials science, **isoamyl lactate** is gaining attention as a green solvent.[10] Furthermore, it is a key intermediate in the purification of lactic acid for

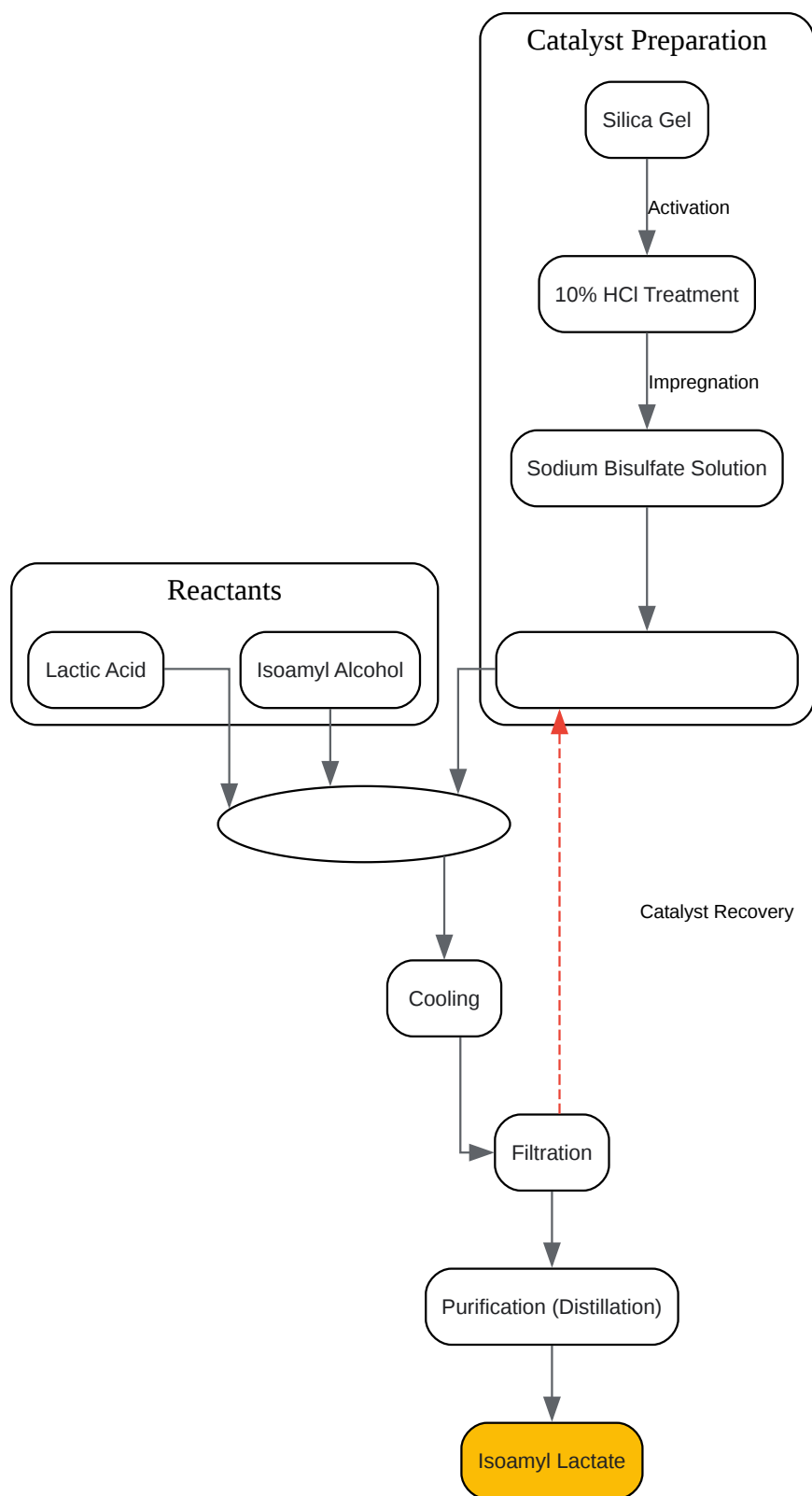
the synthesis of polylactic acid (PLA), a biodegradable and biocompatible polymer with extensive biomedical applications, including in drug delivery systems, implants, and tissue engineering.[8][11]

From a toxicological standpoint, **isoamyl lactate** is considered to have low acute toxicity.[7][12] It is a metabolite and is not classified as a hazardous substance under GHS by the majority of notifiers.[4]

Visualized Workflow

Synthesis of **Isoamyl Lactate**

The following diagram illustrates the workflow for the synthesis of **isoamyl lactate** via catalyzed esterification.



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Caption: Workflow for the synthesis of **isoamyl lactate**.

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